

Application Notes and Protocols: Preparation of LY 215490 Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **LY 215490**, a selective and competitive AMPA receptor antagonist. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical and Physical Properties

LY 215490 is a neuroprotective agent that acts as a potent antagonist of the AMPA receptor.[1] Its consistent performance in research applications is dependent on proper handling and storage. A summary of its key properties is provided below.

Data Presentation: Quantitative Data Summary



Property	Value	Source
Molecular Weight	279.34 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1]
Short-Term Storage	0 - 4°C (days to weeks)	[1]
Long-Term Storage	-20°C (months to years)	[1]
Shelf Life	>2 years (if stored properly)	[1]

Experimental Protocols Required Materials and Equipment

Materials:

- LY 215490 powder
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- · Pipette tips

Equipment:

- Analytical balance
- Vortex mixer
- Calibrated micropipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions



- LY 215490 is for research use only and not for human or veterinary use.[1]
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information before handling.

Stock Solution Preparation Protocol (Example: 10 mM Stock)

This protocol describes the preparation of a 10 mM stock solution of LY 215490 in DMSO.

Step 1: Calculation

To prepare a stock solution of a desired concentration, use the following formula:

Volume of Solvent (L) = Mass of Compound (g) / (Concentration (mol/L) * Molecular Weight (g/mol))

For a 10 mM (0.010 mol/L) stock solution from 1 mg (0.001 g) of **LY 215490** (MW = 279.34 g/mol):

Volume of DMSO (L) = 0.001 g / (0.010 mol/L * 279.34 g/mol) = 0.000358 L

Volume of DMSO (μ L) = 0.000358 L * 1,000,000 μ L/L = 358 μ L

Step 2: Procedure

- Weighing: Carefully weigh out the desired amount of **LY 215490** powder (e.g., 1 mg) using an analytical balance and place it into a sterile microcentrifuge tube. To minimize static, use an anti-static spatula.
- Solvent Addition: Add the calculated volume of DMSO (e.g., 358 μL for 1 mg of powder to make a 10 mM solution) to the tube containing the LY 215490 powder.
- Dissolution: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.



- Aliquotting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials or microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name (LY 215490), concentration (10 mM), solvent (DMSO), preparation date, and your initials.

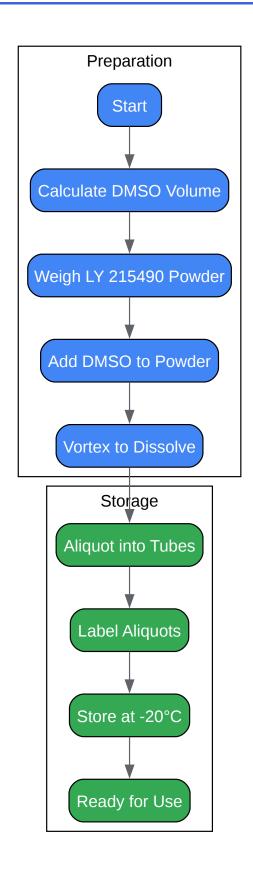
Storage and Stability

- Stock Solution Storage: Store the aliquoted stock solution at -20°C for long-term use (months to years).[1] For short-term storage (days to weeks), 4°C is acceptable.[1]
- Stability: The compound is stable for over two years when stored properly.[1] Avoid frequent freeze-thaw cycles. When using an aliquot, thaw it completely at room temperature, use the required amount, and discard the remainder or store it at 4°C for immediate subsequent use. Do not refreeze partially used aliquots.

Visualizations

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway targeted by **LY 215490**.

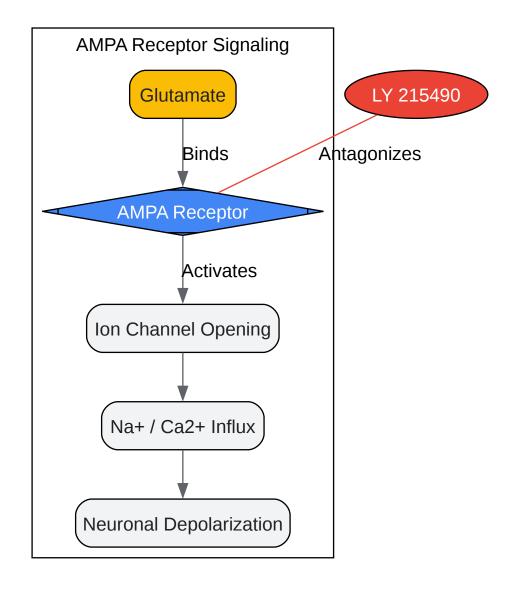




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Caption: Workflow for **LY 215490** Stock Solution Preparation.





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Caption: Mechanism of Action of LY 215490 on the AMPA Receptor.

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